

# chemical and physical properties of 4-Aminophthalic acid

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# 4-Aminophthalic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**4-Aminophthalic acid** (4-APA) is an aromatic amino acid, a derivative of phthalic acid, characterized by an amino group at the fourth position of the benzene ring. This compound serves as a versatile building block in organic synthesis, finding applications in the preparation of pharmaceuticals, dyes, and polymers. Its unique structure, possessing both acidic carboxylic groups and a basic amino group, imparts amphoteric properties and allows for a variety of chemical modifications. This guide provides an in-depth overview of the chemical and physical properties of **4-aminophthalic acid**, detailed experimental protocols for its synthesis, and an exploration of its applications, particularly in areas relevant to drug development.

## **Chemical and Physical Properties**

**4-Aminophthalic acid** is typically a white to beige or yellow crystalline powder.[1][2] It is soluble in water and polar organic solvents.[3]

## Table 1: General and Physical Properties of 4-Aminophthalic Acid



Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>7</sub> NO <sub>4</sub>	[4][5]
Molecular Weight	181.15 g/mol	[4][5]
Appearance	White to gray to brown powder to crystal	[6]
Melting Point	344 °C (decomposes)	[4][5]
Boiling Point	465.1 ± 40.0 °C (Predicted)	[4]
Density	1.551 ± 0.06 g/cm <sup>3</sup> (Predicted)	[4]
pKa (Predicted)	3.41 ± 0.10	[4]
Solubility	Soluble in water and polar organic solvents.	[3]

**Table 2: Spectroscopic Data for 4-Aminophthalic Acid** 



Spectrum	Data	Reference(s)
¹H NMR	In DMSO-d <sub>6</sub> : δ 12.33 (s, 2H, COOH), 7.46-7.50 (d, J=8.8 Hz, 1H), 6.49-6.53 (m, 2H), 5.95 (s, 1H), 3.32 (s, 1H).	[1][4]
<sup>13</sup> C NMR	Data not readily available in the searched literature.	
Infrared (IR)	Characteristic peaks for O-H and C=O stretching from the acid groups, and N-H stretching from the primary amine are expected. For a similar compound, 4-aminoterephthalic acid, peaks were observed at 3507 cm <sup>-1</sup> (O-H stretch), 1688 cm <sup>-1</sup> (C=O stretch), 3392 cm <sup>-1</sup> , and 1592 cm <sup>-1</sup> (primary amines).	[7]
UV-Vis	Spectra are available but specific absorption maxima (λmax) were not detailed in the provided search results. For a related compound, 4-aminophenol, absorption maxima are at 194, 218, and 272 nm.	[8][9]

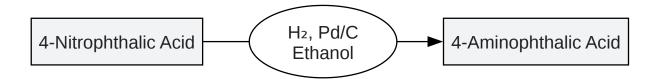
## **Experimental Protocols**

The most common and well-documented method for the synthesis of **4-aminophthalic acid** is the reduction of 4-nitrophthalic acid.

# Synthesis of 4-Aminophthalic Acid from 4-Nitrophthalic Acid



#### **Reaction Scheme:**



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Caption: Synthesis of **4-Aminophthalic Acid**.

#### Materials:

- 4-Nitrophthalic acid
- Anhydrous ethanol
- 5% Palladium on carbon (Pd/C) catalyst
- Hydrogen gas (H<sub>2</sub>)
- Diatomaceous earth (Celite®)
- Argon gas

#### Procedure:

- Dissolve 1 g (4.73 mmol) of 4-nitrophthalic acid in 10 ml of anhydrous ethanol in a suitable reaction vessel.[1][4]
- Stir the solution at room temperature and degas the system by bubbling argon through the solution.[1][4]
- Carefully add 50 mg of 5% palladium on carbon catalyst to the reaction mixture.[1][4]
- Bubble hydrogen gas through the solution to initiate the hydrogenation reaction.[1][4]
- Continue the reaction for approximately 3 hours, monitoring the progress by a suitable method (e.g., TLC).[1][4]



- Upon completion, filter the reaction mixture through a pad of diatomaceous earth to remove the palladium catalyst.[1][4]
- Concentrate the filtrate by evaporation under reduced pressure to yield the product.[1][4]

#### Purification:

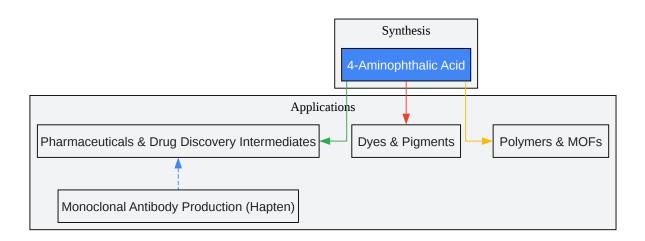
The crude product, often obtained as an orange oily product, can be further purified by recrystallization from a suitable solvent system, such as water or ethanol/water mixtures, to obtain a crystalline solid.[1][4]

## **Applications in Research and Drug Development**

While direct involvement in signaling pathways is not well-documented for **4-aminophthalic acid** itself, its structural motifs are of interest in medicinal chemistry. Its isomer, 3-aminophthalic acid, has been identified as a ligand for the E3 ubiquitin ligase cereblon, a key component in the mechanism of action of immunomodulatory drugs (IMiDs) and proteolysis-targeting chimeras (PROTACs). This suggests that derivatives of aminophthalic acids could be explored for their potential in targeted protein degradation.

Furthermore, **4-aminophthalic acid** is utilized in the synthesis of various heterocyclic compounds and as a linker in coordination polymers and metal-organic frameworks (MOFs). Its application has also been noted in the production of monoclonal antibodies, where it can be used as a hapten.[5][10]





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Caption: Applications of 4-Aminophthalic Acid.

### Conclusion

**4-Aminophthalic acid** is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. The straightforward synthesis from its nitro precursor makes it readily accessible for a range of applications. While its direct biological activity and role in signaling pathways remain an area for further investigation, its structural similarity to compounds with known biological functions, such as in targeted protein degradation, suggests potential for future drug discovery efforts. The data and protocols presented in this guide provide a solid foundation for researchers and professionals working with this compound.

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